

# In-Depth Technical Guide: 2-Ethyl-1-pentanol Safety and Handling

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## Compound of Interest

Compound Name: **2-Ethyl-1-pentanol**

Cat. No.: **B1595484**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **2-Ethyl-1-pentanol**. The information is compiled from various safety data sheets and toxicological studies to ensure a thorough understanding for professionals working with this chemical.

## Chemical and Physical Properties

**2-Ethyl-1-pentanol** is a colorless liquid with a mild odor. It is used as a solvent and intermediate in various chemical syntheses. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **2-Ethyl-1-pentanol**

Property	Value	Reference
CAS Number	27522-11-8	
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O	
Molecular Weight	116.20 g/mol	
Boiling Point	161.3 °C at 760 mmHg	
Flash Point	61.8 °C	
Density	0.818 g/cm <sup>3</sup>	
Vapor Pressure	0.792 mmHg at 25°C	
Refractive Index	1.42	
LogP (Octanol/Water Partition Coefficient)	1.805	

## Toxicological Data

The toxicological profile of **2-Ethyl-1-pentanol** has been evaluated through various studies, including acute toxicity, irritation, and developmental toxicity assessments. The available quantitative data is summarized in the following tables.

## Acute Toxicity

Table 2: Acute Toxicity of **2-Ethyl-1-pentanol**

Route of Exposure	Species	Test Guideline	LD50/LC50	Reference
Oral	Rat	Similar to OECD 401	>5000 mg/kg bw	
Dermal	Rat	OECD 402	>2000 mg/kg bw	
Inhalation	Rat	OECD 403	>5 mg/L (4h)	

## Skin and Eye Irritation

Table 3: Irritation Potential of **2-Ethyl-1-pentanol**

Test	Species	Test Guideline	Result	Reference
Skin Irritation	Rabbit	OECD 404	Non-irritating	
Eye Irritation	Rabbit	OECD 405	Serious eye irritation	

## Developmental Toxicity

A developmental toxicity study was conducted on pregnant Sprague-Dawley rats via inhalation exposure.

Table 4: Developmental Toxicity of **2-Ethyl-1-pentanol** (Inhalation)

Species	Exposure	Concentration	Duration	Key Findings	Reference
Rat (pregnant)	Inhalation	850 mg/m <sup>3</sup>	7 hours/day on gestation days 1-19	Reduced maternal feed intake, no teratogenic effects observed.	

## Experimental Protocols

The toxicological studies on **2-Ethyl-1-pentanol** have generally followed internationally recognized guidelines from the Organisation for Economic Co-operation and Development (OECD). These protocols are designed to ensure the quality and consistency of safety testing data.

## Acute Oral Toxicity (as per OECD 401)

- Test Principle: A single high dose of the substance is administered to a group of rodents via gavage. The animals are observed for a set period (typically 14 days) for signs of toxicity and mortality.
- Methodology for **2-Ethyl-1-pentanol**:
  - Species: Rat.
  - Dose: A limit test was likely performed at a dose of at least 2000 mg/kg body weight.
  - Observation Period: 14 days.
  - Endpoints: Clinical signs of toxicity, body weight changes, and mortality. Gross necropsy of all animals at the end of the study.

## Acute Dermal Toxicity (as per OECD 402)

- Test Principle: The substance is applied to a shaved area of the skin of the test animal, and the site is covered with a porous gauze dressing for a 24-hour exposure period.
- Methodology for **2-Ethyl-1-pentanol**:
  - Species: Rat.
  - Dose: A limit test was performed at a dose of 2000 mg/kg body weight.
  - Exposure: 24 hours under a semi-occlusive dressing.
  - Observation Period: 14 days.
  - Endpoints: Signs of systemic toxicity, local skin reactions, body weight changes, and mortality.

## Acute Inhalation Toxicity (as per OECD 403)

- Test Principle: Animals are exposed to the substance as a vapor, aerosol, or dust in an inhalation chamber for a defined period.
- Methodology for **2-Ethyl-1-pentanol**:

- Species: Rat.
- Exposure: Typically whole-body or nose-only exposure for 4 hours.
- Concentrations: A range of concentrations are tested to determine the LC50.
- Observation Period: At least 14 days.
- Endpoints: Mortality, clinical observations, body weight, and gross necropsy.

## Acute Dermal Irritation/Corrosion (as per OECD 404)

- Test Principle: A small amount of the substance is applied to the shaved skin of a single animal under a gauze patch.
- Methodology for **2-Ethyl-1-pentanol**:
  - Species: Albino rabbit.
  - Dose: 0.5 mL of the undiluted substance.
  - Exposure: 4 hours.
  - Observations: The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.

## Acute Eye Irritation/Corrosion (as per OECD 405)

- Test Principle: A single dose of the substance is applied into the conjunctival sac of one eye of the test animal.
- Methodology for **2-Ethyl-1-pentanol**:
  - Species: Albino rabbit.
  - Dose: Typically 0.1 mL.
  - Observations: The eyes are examined at 1, 24, 48, and 72 hours after application for effects on the cornea, iris, and conjunctiva.

## Developmental Toxicity Study (similar to OECD 414)

- Test Principle: Pregnant female animals are exposed to the substance during the period of major organogenesis.
- Methodology for **2-Ethyl-1-pentanol** (Inhalation):
  - Species: Sprague-Dawley rats (approximately 15 per group).
  - Exposure: Inhalation for 7 hours/day from gestation day 1 to 19.
  - Concentration: 850 mg/m<sup>3</sup>.
  - Maternal Endpoints: Daily weighing, clinical observations.
  - Fetal Endpoints: Examination for external, visceral, and skeletal malformations, as well as fetal weight.

## Handling Precautions and Personal Protective Equipment (PPE)

Given the toxicological profile, particularly the risk of serious eye irritation, stringent safety measures are required when handling **2-Ethyl-1-pentanol**.

## Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Use explosion-proof electrical, ventilating, and lighting equipment.
- Ensure that eyewash stations and safety showers are readily accessible.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE. The following are general recommendations:

- Eye/Face Protection: Chemical safety goggles are mandatory. A face shield should be worn in situations with a higher risk of splashing.
- Skin Protection:
  - Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene) should be worn. Inspect gloves for any signs of degradation before use.
  - Clothing: A lab coat or chemical-resistant apron is necessary to protect personal clothing. For larger quantities or tasks with a high risk of exposure, chemical-resistant coveralls may be required.
- Respiratory Protection: In a well-ventilated area or under a fume hood, respiratory protection may not be necessary. However, if vapors are likely to exceed exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

## Safe Handling and Storage

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Ground and bond containers when transferring material to prevent static discharge.
- Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. Get medical attention if irritation develops.

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. If the person is conscious, give small amounts of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Potential Toxicological Pathways

While specific signaling pathways for **2-Ethyl-1-pentanol** toxicity are not extensively detailed in the available literature, studies on the structurally related compound, 2-ethyl-1-hexanol, suggest potential mechanisms of hepatotoxicity. Inhalation exposure to 2-ethyl-1-hexanol in mice has been shown to cause an increase in liver weight (hepatomegaly) and a temporary accumulation of lipids in the liver. Interestingly, this study indicated that these effects might occur through a mechanism that is independent of the activation of the peroxisome proliferator-activated receptor alpha (PPAR $\alpha$ ), a common pathway for liver effects induced by some chemicals. This suggests that other cellular signaling pathways may be involved in the hepatic response to this class of branched-chain alcohols.

Further research is needed to elucidate the precise molecular mechanisms and signaling cascades affected by **2-Ethyl-1-pentanol**.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS) provided by the manufacturer. Always refer to the specific SDS for the most current and detailed safety information.

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